

An In-Depth Technical Guide to 2-Furanacrolein: Nomenclature, Properties, and Synthetic Utility

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Compound of Interest

Compound Name: 2-Furanacrolein

Cat. No.: B3021440

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This guide provides a comprehensive technical overview of **2-Furanacrolein**, a heterocyclic aldehyde of significant interest to researchers in organic synthesis and drug discovery. We will move beyond a simple cataloging of names to explore the compound's chemical identity, physicochemical properties, synthetic pathways, and its role as a versatile building block for more complex molecules.

Chemical Identity and Nomenclature: Establishing a Foundational Understanding

2-Furanacrolein is an organic compound featuring a furan ring substituted with an acrolein group.^[1] This structure, specifically the α,β -unsaturated aldehyde functionality, is the primary source of its reactivity and utility in chemical synthesis.^[2] Establishing its precise identity is crucial for reproducibility in research and development.

The primary identifiers and nomenclature are summarized below.

Caption: Core identifiers for **2-Furanacrolein**.

Synonyms and Alternative Names

The compound is referenced by a multitude of synonyms in literature and commercial listings. Awareness of these alternatives is essential for conducting thorough literature searches and for procurement.

- 3-(2-Furyl)acrolein[1][2]
- Furyl acrolein[1][3]
- Furan-2-acrolein[1][3]
- β -(2-Furyl)acrolein[1]
- (E)-3-Furan-2-yl-propenal[3]
- trans-3-(2-Furyl)acrolein
- 3-(2-Furanyl)-2-propenal[1][4]
- β -(2-Furfurylidene)acetaldehyde[3]
- 2-(2-Formylvinyl)furan[5]
- FEMA 2494[1][6]

Chemical Identifiers

A summary of key database and regulatory identifiers is provided in the table below for unambiguous reference.

Identifier Type	Value	Source(s)
CAS Number	623-30-3	[1] [3] [6]
PubChem CID	12174	[7]
EINECS Number	210-785-3	[3] [6]
IUPAC Name	(E)-3-furan-2-ylprop-2-enal	[4]
Molecular Formula	C ₇ H ₆ O ₂	[1] [3] [4]
Molecular Weight	122.12 g/mol	[1] [3] [7]
MDL Number	MFCD00003256	[1]
JECFA Number	1497	[1] [6] [7]
FDA UNII	SSQ86U3DRP	[1]

Physicochemical Properties

The physical and chemical properties of **2-Furanacrolein** dictate its handling, storage, and application in synthetic chemistry. It is an air-sensitive compound that should be stored under an inert atmosphere.[\[6\]](#)

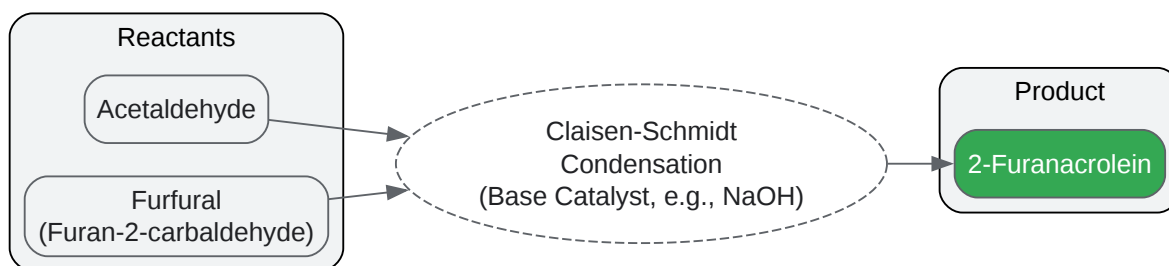
Property	Value	Source(s)
Appearance	White to light brown powder or crystalline solid.	[1][2][3]
Odor	Described as having a cinnamon-like or spicy, herbaceous aroma.	[1][2][7]
Melting Point	49-55 °C	[1][6]
Boiling Point	143 °C at 37 mmHg	[1][6]
Solubility	Insoluble in water; Soluble in chloroform, slightly soluble in ethyl acetate and methanol.	[1][7][8]
Flash Point	99 °C (210.2 °F) - closed cup	[9]
Storage Temperature	2-8°C	[1][6]

Synthesis and Reactivity

The synthetic utility of **2-Furanacrolein** stems from its accessible preparation and the versatile reactivity of its constituent functional groups.

General Synthesis Pathway

A primary route for synthesizing **2-Furanacrolein** is through a condensation reaction between furan-2-carbaldehyde (furfural) and acetaldehyde. This transformation is a classic example of a Claisen-Schmidt condensation, where an aldehyde without α -hydrogens (furfural) reacts with an enolizable aldehyde (acetaldehyde) in the presence of a base.



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Caption: General workflow for the synthesis of **2-Furanacrolein**.

Representative Experimental Protocol: Base-Catalyzed Condensation

The following protocol is a generalized representation. Researchers should consult specific literature for optimized conditions, including temperature, reaction time, and purification methods.

- **Preparation:** A reaction vessel is charged with a solution of sodium hydroxide in a water/ethanol mixture and cooled in an ice bath.
- **Reactant Addition:** Acetaldehyde is added dropwise to the cooled basic solution, keeping the temperature low to control the exothermic reaction and prevent self-condensation of acetaldehyde.
- **Furfural Addition:** Furfural is then added slowly to the mixture. The reaction is stirred vigorously at a controlled temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup and Isolation:** Upon completion, the reaction is neutralized with an acid (e.g., HCl). The resulting mixture may form a precipitate, which can be collected by filtration.
- **Purification:** The crude product is purified, typically by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography, to yield pure **2-Furanacrolein**.

Core Reactivity

2-Furanacrolein's reactivity is dominated by two key features:

- **α,β -Unsaturated Aldehyde:** This system is susceptible to a variety of nucleophilic additions. The carbonyl carbon is an electrophilic site, and the β -carbon is susceptible to conjugate (Michael) addition. This dual reactivity allows for the construction of complex molecular scaffolds.^[2]
- **Furan Ring:** The furan ring is an electron-rich aromatic heterocycle.^[10] It can participate in electrophilic aromatic substitution reactions, typically at the 5-position.^{[10][11]} The ring itself

can also act as a diene in Diels-Alder reactions under certain conditions.

This compound is an aldehyde and may undergo exothermic self-condensation or polymerization, often catalyzed by acid.[1][7] It can also react with air via autoxidation to form peroxo acids and ultimately carboxylic acids.[1][7]

Applications in Research and Drug Development

2-Furanacrolein is primarily valued as a synthetic intermediate for creating more complex molecules.[3] Its utility spans fine chemicals, specialty materials, and pharmaceutical research.[3]

Role as a Synthetic Building Block

The compound serves as a crucial starting material for synthesizing a range of organic compounds.[2][3] For instance, it is a useful reagent in the synthesis of highly substituted tetrahydrofurans and tetrahydropyrans via a double Michael addition strategy.[8] Its reactive nature is leveraged to build molecular complexity efficiently.

The Furan Moiety in Medicinal Chemistry

The furan nucleus is a privileged scaffold in drug discovery, appearing in numerous pharmacologically active compounds.[10][12] Furan derivatives have demonstrated a wide spectrum of biological activities, including antibacterial, anti-inflammatory, and anticancer properties.[10][13]

- **Pharmacophore:** The furan ring can act as a bioisostere of a phenyl ring, offering a different hydrophilic-lipophilic balance while maintaining key structural interactions with biological targets.[10]
- **Examples in Medicine:** Well-known drugs incorporate the furan ring, such as Nitrofurantoin (an antibiotic for urinary tract infections) and Ranitidine (an anti-ulcer agent), highlighting the therapeutic potential of this heterocyclic system.[10][13]

Given this context, **2-Furanacrolein** represents a valuable starting point for synthesizing novel furan-containing drug candidates. Its aldehyde group provides a convenient handle for

elaboration and diversification through reactions like reductive amination, Wittig reactions, and oxidations to the corresponding carboxylic acid (3-(2-Furyl)acrylic acid).

Other Applications

Beyond drug development, **2-Furanacrolein** is used as a flavoring agent in the food industry and as a component in fragrances due to its spicy, cinnamon-like odor.^{[1][7]}

Related Compounds of Interest

The **2-Furanacrolein** scaffold can be readily modified to produce derivatives with different properties.

- 2-Methyl-3-(2-furyl)acrolein (CAS 874-66-8): The addition of a methyl group at the alpha position alters the steric and electronic properties of the acrolein unit, influencing its reactivity.^[14]
- 5-Nitro-2-furanacrolein (CAS 1874-22-2): The introduction of a strong electron-withdrawing nitro group at the 5-position of the furan ring significantly modifies the ring's reactivity and is a common feature in antimicrobial furan derivatives.^[15]

Conclusion

2-Furanacrolein, while known by many names, is a chemical entity with a distinct and valuable profile for synthetic and medicinal chemists. Its straightforward synthesis, combined with the rich, predictable reactivity of its α,β -unsaturated aldehyde system and furan ring, secures its role as a foundational building block. For researchers in drug development, it offers a gateway to the diverse and pharmacologically significant class of furan-containing compounds, providing a versatile platform for the synthesis of novel therapeutic agents.

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References

- 1. 2-Furanacrolein | 623-30-3 [chemicalbook.com]
- 2. Buy 3-(2-Furyl)acrolein | 623-30-3 [smolecule.com]
- 3. 2-Furanacrolein - Natural Micron Pharm Tech [nmpharmtech.com]
- 4. pschemicals.com [pschemicals.com]
- 5. echemi.com [echemi.com]
- 6. 2-Furanacrolein CAS#: 623-30-3 [m.chemicalbook.com]
- 7. 3-(2-Furyl)acrolein | C₇H₆O₂ | CID 12174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3-(2-FURYL)ACROLEIN CAS#: 39511-08-5 [amp.chemicalbook.com]
- 9. 反-3-(2-呋喃基)丙烯醛 97% | Sigma-Aldrich [sigmaaldrich.com]
- 10. Clinical Pharmaceutical Applications and Bioactivity of Furan-Containing Compounds: A Mini Review – Oriental Journal of Chemistry [orientjchem.org]
- 11. Synthesis, Reactions and Medicinal Uses of Furan | Pharmaguideline [pharmaguideline.com]
- 12. Furans, thiophenes and related heterocycles in drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Pharmacological activity of furan derivatives [wisdomlib.org]
- 14. 2-Methyl-3(2-furyl)acrolein | C₈H₈O₂ | CID 6210220 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. 5-Nitrofuryl-2-acrolein | C₇H₅NO₄ | CID 5462962 - PubChem [pubchem.ncbi.nlm.nih.gov]
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